structural analysis of 6-Chloro-5-isopropylpyrimidin-4-amine

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Compound of Interest

Compound Name:	*6-Chloro-5-isopropylpyrimidin-4-amine*
CAS No.:	*852061-80-4*
Cat. No.:	*B1426856*

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An In-depth Technical Guide to the Structural Analysis of **6-Chloro-5-isopropylpyrimidin-4-amine**

Abstract

This technical guide outlines a comprehensive, multi-technique workflow for the definitive structural elucidation of **6-Chloro-5-isopropylpyrimidin-4-amine**, a key heterocyclic building block in medicinal chemistry. As this molecule represents a potentially novel scaffold, this document serves as a best-practice protocol for its analysis, from initial spectroscopic characterization to definitive crystallographic studies and complementary computational modeling. We emphasize the rationale behind experimental choices and the integration of data from various techniques to build a self-validating structural dossier. This guide is intended for researchers, chemists, and drug development professionals who require a rigorous and validated approach to molecular characterization.

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Introduction: The Strategic Importance of Substituted Pyrimidines

The pyrimidine scaffold is a cornerstone of modern pharmacology, renowned for its prevalence in kinase inhibitors and other targeted therapeutics.[1] The specific substitution pattern of **6-Chloro-5-isopropylpyrimidin-4-amine**—featuring a halogen for potential vector-specific interactions or further modification, a sterically influential isopropyl group, and a hydrogen-bond-donating amine—makes it a compound of significant interest for library synthesis and lead optimization programs. An unambiguous determination of its three-dimensional structure is the foundational step in understanding its structure-activity relationship (SAR) and its potential as a pharmaceutical intermediate. This guide provides the blueprint for such an analysis.

Foundational Analysis: Physicochemical and Spectroscopic Characterization

The initial phase of analysis involves confirming the compound's identity, purity, and basic structural features.

Predicted Physicochemical Properties

A baseline understanding of the molecule's properties is critical for handling, formulation, and experimental design.

Property	Predicted/Calculated Value	Rationale / Source
Molecular Formula	$C_7H_{10}ClN_3$	Elemental Composition
Molecular Weight	171.63 g/mol	Calculated from Formula
Monoisotopic Mass	171.05632 Da	Calculated for $C_7H_{10}{}^{35}ClN_3$
Appearance	White to off-white crystalline solid	Typical for similar small molecules
XLogP3	~2.1	Computationally predicted; indicates moderate lipophilicity

Table 1: Key Physicochemical and Computed Properties.

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Mass Spectrometry (MS)

Core Objective: To confirm the molecular weight and elemental composition.

Expertise & Experience: High-Resolution Mass Spectrometry (HRMS) with a soft ionization technique like Electrospray Ionization (ESI) is the gold standard. It provides an exact mass measurement, which is far more powerful for formula confirmation than nominal mass. The choice of positive ion mode ($[M+H]^+$) is logical due to the basic nitrogen atoms on the pyrimidine ring, which are readily protonated.

Protocol: High-Resolution ESI-MS

- Sample Preparation: Create a ~0.1 mg/mL solution of the compound in an HPLC-grade solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a Time-of-Flight (TOF) or Orbitrap mass spectrometer.
- Ionization: ESI, positive ion mode.
- Acquisition: Scan from m/z 100-300.
- Data Analysis:
  - Identify the monoisotopic mass for the $[M+H]^+$ adduct.
  - Crucially, verify the isotopic pattern. The presence of a single chlorine atom must result in a characteristic ~3:1 ratio for the A and A+2 peaks (corresponding to ^{35}Cl and ^{37}Cl isotopes).

Trustworthiness: The protocol is self-validating. The measured exact mass must match the calculated value for $C_7H_{11}ClN_3^+$ (172.06415) within a narrow tolerance (< 5 ppm), and the observed isotopic distribution must perfectly match the theoretical pattern for a molecule containing one chlorine atom.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Core Objective: To elucidate the covalent framework and connectivity of the molecule in solution.

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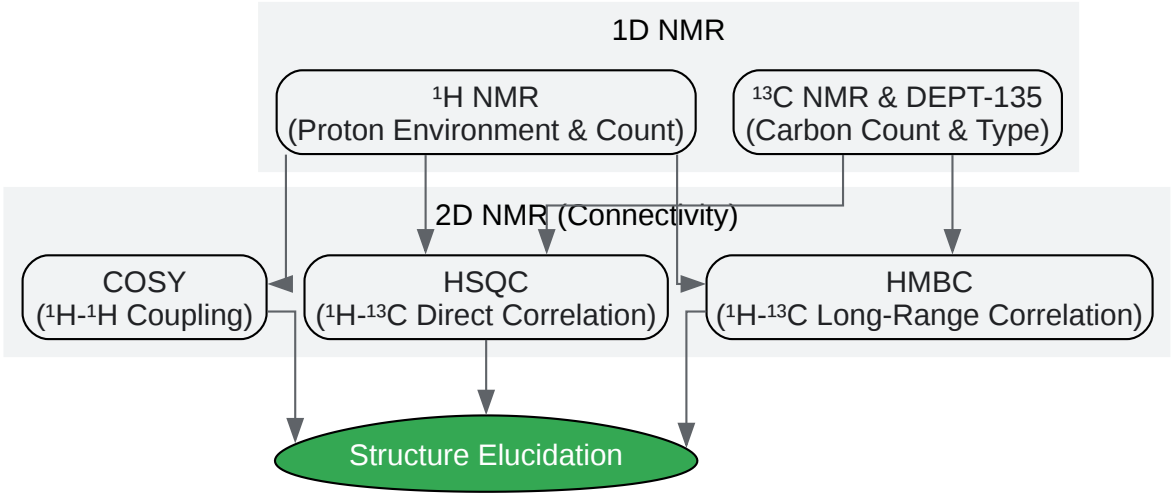
Experimental Workflow: NMR Analysis



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Caption: A comprehensive NMR workflow for unambiguous structure determination.

Predicted ^{1}H and ^{13}C NMR Data (400 MHz, DMSO-d_6):

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Assignment	Predicted ^{1}H Shift (ppm), Multiplicity, J (Hz)	Predicted ^{13}C Shift (ppm)	Rationale
H2	~8.1 (s, 1H)	~156	Aromatic proton on electron-deficient pyrimidine ring.
NH_2	~6.7 (br s, 2H)	-	Exchangeable protons, broad signal.
CH (isopropyl)	~3.2 (sept, 1H, J ≈ 7.0)	~28	Methine proton split by 6 equivalent methyl protons.
CH_3 (isopropyl)	~1.2 (d, 6H, J ≈ 7.0)	~21	Six equivalent methyl protons split by the methine.
C4-NH_2	-	~162	Carbon attached to the electron-donating amine group.
C6-Cl	-	~160	Carbon attached to the electronegative chlorine atom.
C5-isopropyl	-	~118	Quaternary carbon, shifted upfield by the alkyl group.

Table 2: Predicted NMR assignments for **6-Chloro-5-isopropylpyrimidin-4-amine**.

Causality Behind Choices: DMSO-d_6 is selected as the solvent because it effectively dissolves many polar heterocyclic compounds and its residual water peak does not typically obscure key signals. More importantly, it allows for the observation of N-H protons, which might be exchanged in protic solvents like D_2O or methanol-d_4. The suite of 2D NMR experiments (COSY, HSQC, HMBC) is essential for a de novo structure proof, establishing definitive connections between all atoms in the molecule.

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Definitive Structure: Single-Crystal X-ray Diffraction

Core Objective: To determine the precise three-dimensional arrangement of atoms in the solid state, including bond lengths, bond angles, and intermolecular interactions.

Expertise & Experience: While NMR provides the solution-state structure, X-ray crystallography provides irrefutable proof of constitution and stereochemistry. The primary challenge is often crystal growth. A slow evaporation method from a mixed solvent system (e.g., ethyl acetate/hexane) is a robust starting point for obtaining diffraction-quality single crystals.

Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Dissolve the purified compound in a minimal amount of a suitable solvent (e.g., ethanol). Add a less polar anti-solvent (e.g., hexane) dropwise until slight turbidity is observed. Seal the vial and allow for slow evaporation over several days.
- Crystal Mounting: Select a well-formed, defect-free crystal and mount it on a goniometer head.
- Data Collection: Use a modern diffractometer with a Mo or Cu X-ray source. Collect a full sphere of diffraction data.
- Structure Solution & Refinement: Solve the structure using direct methods (e.g., SHELXT) and refine the model against the diffraction data (e.g., SHELXL).[2]
- Validation: Analyze the final structure for geometric reasonability and potential issues using validation software.

Key Analytical Insights from Crystallography:

- Planarity: The planarity of the pyrimidine ring can be precisely measured.
- Intermolecular Interactions: The packing of molecules in the crystal lattice is dictated by non-covalent interactions. For this molecule, strong N-H···N hydrogen bonds between the amine of one molecule and a ring nitrogen of an adjacent molecule are highly anticipated, likely forming dimers or extended chains.

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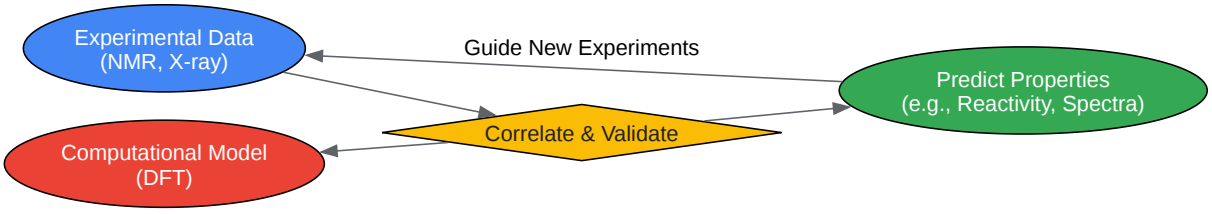
- Bond Parameters: Precise measurement of the C-Cl, C-N, and C-C bond lengths can provide insight into the electronic nature of the ring.

In Silico Analysis: Computational Modeling

Core Objective: To complement experimental data with theoretical insights into electronic structure, conformational preferences, and reactivity.

Expertise & Experience: Density Functional Theory (DFT) is a powerful tool for modeling small organic molecules. A functional like B3LYP with a Pople-style basis set such as 6-31G(d) offers a good balance of accuracy and computational cost for geometry optimization and property prediction.

The Synergistic Relationship Between Experiment and Theory



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Caption: The iterative cycle of experimental validation and computational prediction.

Protocol: DFT Geometry Optimization

- Input Structure: Build an initial 3D model of the molecule.
- Software: Use a standard quantum chemistry package (e.g., Gaussian, Spartan).
- Calculation: Perform a geometry optimization using the B3LYP/6-31G(d) level of theory.
- Analysis:

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- Compare the optimized bond lengths and angles with the experimental X-ray data. A strong correlation validates the computational model.
- Calculate the electrostatic potential map to identify electron-rich (nucleophilic) and electron-poor (electrophilic) regions, which can predict sites of reactivity.
- Simulate the NMR spectrum and compare it to the experimental data to confirm signal assignments.

Conclusion

The structural analysis of **6-Chloro-5-isopropylpyrimidin-4-amine** is a process of accumulating and integrating evidence. A combination of high-resolution mass spectrometry, comprehensive 1D and 2D NMR spectroscopy, and single-crystal X-ray diffraction provides a complete, unambiguous, and self-validating structural assignment. This rigorous characterization is not merely an academic exercise; it is an essential prerequisite for intellectual property protection and the foundation for any successful drug discovery program utilizing this important molecular scaffold.

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